

(Rac)-Hydroxycotinine-d3 certificate of analysis

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Compound of Interest

Compound Name: (Rac)-Hydroxycotinine-d3

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Technical Guide: (Rac)-Hydroxycotinine-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(Rac)-Hydroxycotinine-d3**, a deuterated isotopologue of hydroxycotinine, a major metabolite of cotinine and a biomarker for nicotine exposure. This document details its physicochemical properties, relevant metabolic pathways, and analytical methodologies for its quantification.

Certificate of Analysis (Illustrative)

While a specific Certificate of Analysis for each batch of **(Rac)-Hydroxycotinine-d3** should be obtained from the supplier, the following table represents typical data provided for such a reference standard.

Parameter	Specification
Product Name	(Rac)-Hydroxycotinine-d3
Appearance	White to off-white solid
Molecular Formula	C ₁₀ H ₉ D ₃ N ₂ O ₂
Molecular Weight	195.23 g/mol
Purity (by HPLC)	≥98%
Deuterium Incorporation	≥99 atom % D
Identity (by MS, NMR)	Conforms to structure
Solubility	Soluble in methanol, acetonitrile, DMSO
Storage Condition	-20°C, desiccated, protected from light

Physicochemical and Quantitative Data

The following tables summarize key quantitative data for hydroxycotinine and the related deuterated compound, rac-Cotinine-d3. This information is critical for analytical method development and interpretation of experimental results.

Table 1: Physicochemical Properties of trans-3'-Hydroxycotinine

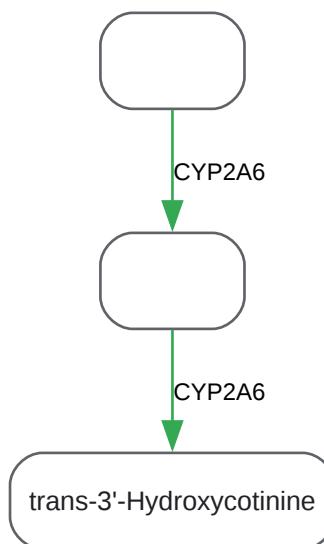
Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂	[1]
Molecular Weight	192.21 g/mol	[1]
CAS Number	34834-67-8	[1]
XLogP3	-0.9	[1]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	4	[2]

Table 2: Properties of rac-Cotinine-d3 (Related Deuterated Compound)

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ D ₃ N ₂ O	[3]
Molecular Weight	179.23 g/mol	[3]
CAS Number	110952-70-0	[3]
Purity	>95% (HPLC)	[3]
Melting Point	48-50°C	[4]
Solubility	Chloroform, Dichloromethane, Ethanol, Water	[4]

Metabolic Pathway of Nicotine

Hydroxycotinine is a key metabolite in the nicotine degradation pathway. The primary enzyme responsible for the conversion of cotinine to 3'-hydroxycotinine is Cytochrome P450 2A6 (CYP2A6).^{[5][6]} The ratio of 3'-hydroxycotinine to cotinine is often used as a biomarker for CYP2A6 activity.^{[6][7]}



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Metabolic conversion of Nicotine to trans-3'-Hydroxycotinine.

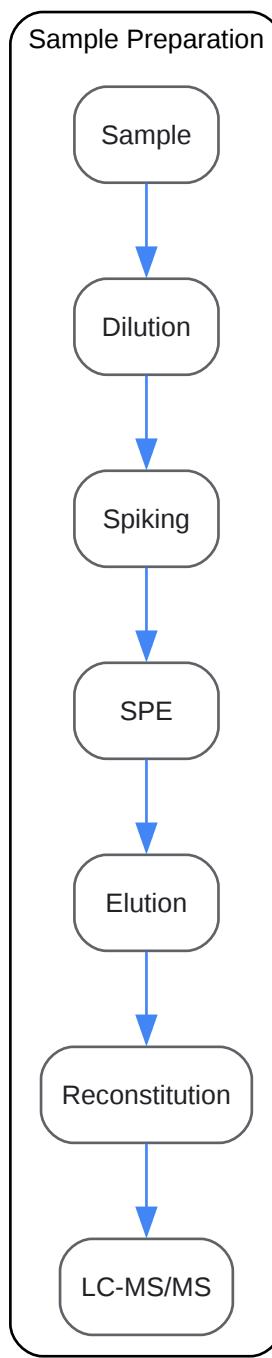
Experimental Protocols

The quantification of **(Rac)-Hydroxycotinine-d3**, typically as an internal standard, and its non-deuterated counterpart in biological matrices is predominantly achieved through Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Solid Phase Extraction (SPE)

A common method for extracting nicotine and its metabolites from urine involves solid-phase extraction.[8]

- Sample Pre-treatment: Dilute 180 μ L of urine with 1000 μ L of 5 mM ammonium formate (pH 2.5).[8]
- Internal Standard Spiking: Add a working solution of **(Rac)-Hydroxycotinine-d3** and other deuterated internal standards.[8]
- SPE Cartridge Conditioning: Condition a SOLA CX SPE cartridge with 500 μ L of methanol followed by 500 μ L of 5 mM ammonium formate (pH 2.5).[8]
- Sample Loading: Apply the pre-treated sample to the SPE cartridge.[8]
- Washing: Wash the cartridge with 1000 μ L of 5 mM ammonium formate (pH 2.5).[8]
- Elution: Elute the analytes with an appropriate solvent, often a mixture of dichloromethane, isopropanol, and ammonium hydroxide.[9]
- Reconstitution: Evaporate the eluate to dryness and reconstitute in the mobile phase for LC-MS/MS analysis.[9]



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Workflow for sample preparation using Solid Phase Extraction.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

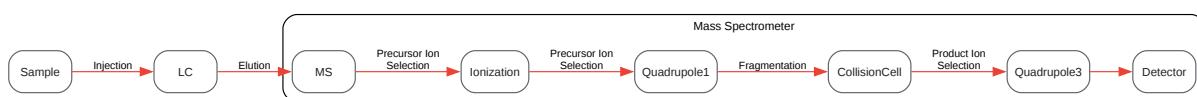
Below are typical parameters for the chromatographic separation and mass spectrometric detection of hydroxycotinine.[10][11]

Chromatographic Conditions:

- Column: A C18 reversed-phase column is commonly used, such as a ZORBAX RRHD StableBond C18 (2.1 × 150 mm, 1.8 μ m).[10]
- Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., 5 mM ammonium formate, pH 4.5) and an organic solvent (e.g., acetonitrile or methanol) is employed.[10]
- Flow Rate: A typical flow rate is around 300 μ L/min.[10]
- Column Temperature: The column is often heated to around 50°C to ensure reproducible retention times.[10]

Mass Spectrometry Conditions:

- Ionization: Positive ion electrospray ionization (ESI) is commonly used.[10]
- Detection Mode: Multiple Reaction Monitoring (MRM) is utilized for its high selectivity and sensitivity.
- MRM Transitions (Illustrative):
 - **trans-3'-Hydroxycotinine:** The precursor ion $[M+H]^+$ at m/z 193.1 is fragmented to produce product ions, with common transitions being monitored.
 - **(Rac)-Hydroxycotinine-d3:** The precursor ion $[M+H]^+$ at m/z 196.1 is monitored with corresponding fragment ions.



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